

A Comprehensive Technical Guide to 2-(Hydroxymethyl)-4,6-dimethylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(Hydroxymethyl)-4,6-dimethylphenol
CAS No.:	4397-13-1
Cat. No.:	B7906477

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Phenolic Building Block

2-(Hydroxymethyl)-4,6-dimethylphenol, also known by its synonym 2,4-Dimethyl-6-hydroxymethylphenol, is a substituted phenolic compound with significant potential as a versatile building block in organic synthesis. Its unique structure, featuring a reactive hydroxymethyl group ortho to the phenolic hydroxyl and two activating methyl groups on the aromatic ring, makes it a valuable intermediate for the synthesis of more complex molecules. This guide provides an in-depth analysis of its chemical and physical properties, a detailed synthesis protocol, insights into its reactivity, and a discussion of its potential applications, particularly in the realm of drug discovery and materials science. The strategic placement of its functional groups allows for a range of chemical transformations, opening avenues for the creation of novel compounds with tailored properties.

Physicochemical Properties and Identification

Precise characterization is fundamental to the successful application of any chemical compound. This section outlines the key identifiers and physical constants for **2-(Hydroxymethyl)-4,6-dimethylphenol**.

Chemical Identification and Synonyms:

- IUPAC Name: **2-(Hydroxymethyl)-4,6-dimethylphenol**
- CAS Number: 4397-13-1
- Synonyms: 2,4-Dimethyl-6-hydroxymethylphenol, 2-Oxy-3,5-dimethylbenzylalcohol, 3,5-Dimethyl-2-hydroxybenzyl alcohol, 6-(hydroxymethyl)-2,4-dimethylphenol[1]

Structural and Molecular Data:

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[2]
Molecular Weight	152.19 g/mol	[2]

While specific experimental data for the melting point, boiling point, and solubility of **2-(Hydroxymethyl)-4,6-dimethylphenol** (CAS 4397-13-1) are not readily available in the cited literature, the properties of its precursor, 2,4-dimethylphenol, are provided below for context. It is important to note that the addition of the hydroxymethyl group will alter these properties.

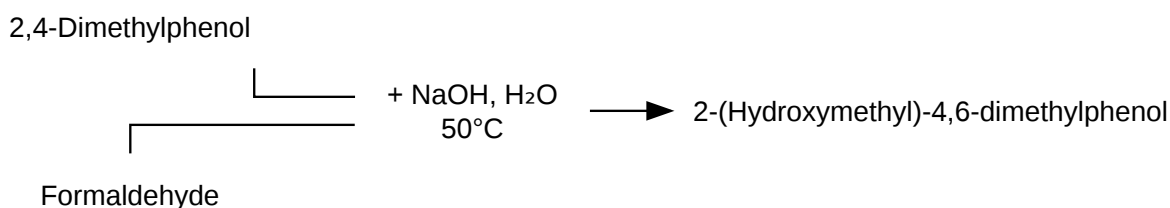
Physical Constants of the Precursor, 2,4-Dimethylphenol (CAS 105-67-9):

Property	Value	Source
Melting Point	22-23 °C	[3]
Boiling Point	211-212 °C	[4]
Density	1.011 g/mL at 25 °C	[3]
Solubility in Water	5.0 g/L	[4]
Appearance	Colorless to yellow liquid or needle-like crystals	[4]

Synthesis of 2-(Hydroxymethyl)-4,6-dimethylphenol: A Detailed Protocol

The synthesis of **2-(Hydroxymethyl)-4,6-dimethylphenol** is typically achieved through the hydroxymethylation of 2,4-dimethylphenol with formaldehyde under basic conditions. The following protocol is adapted from established procedures.[1]

Reaction Scheme:



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Caption: Synthesis of **2-(Hydroxymethyl)-4,6-dimethylphenol**.

Materials and Equipment:

- 2,4-Dimethylphenol (36.6 g, 0.3 mol)
- 38% Formaldehyde solution (32.0 g, 0.4 mol)

- Sodium hydroxide (14 g, 0.35 mol)
- Water (100 mL)
- Methylene chloride
- Hexane
- Toluene
- Carbon dioxide (dry ice)
- Reaction flask with stirring mechanism and heating mantle
- Filtration apparatus
- Separatory funnel
- Rotary evaporator

Step-by-Step Protocol:

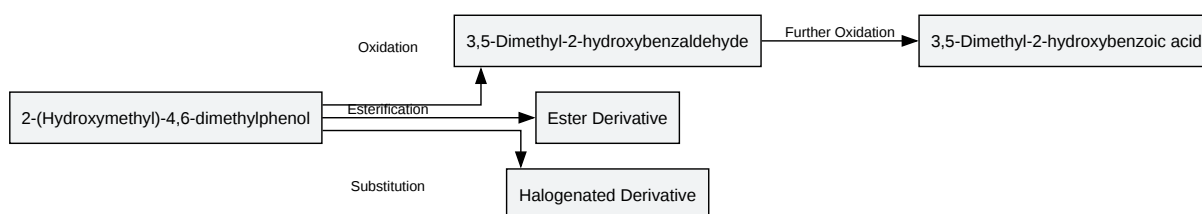
- **Reaction Setup:** In a suitable reaction flask, dissolve 36.6 g of 2,4-dimethylphenol and 14 g of sodium hydroxide in 100 mL of water with stirring.
- **Addition of Formaldehyde:** To the stirred solution, add 32.0 g of a 38% formaldehyde solution.
- **Heating:** Heat the reaction mixture to 50°C and maintain this temperature for 4 to 5 hours.
- **Precipitation of the Salt:** After the reaction is complete, cool the mixture and add solid sodium hydroxide to precipitate the sodium salt of the product.
- **Isolation of the Salt:** Collect the solid salt by filtration.
- **Neutralization:** Dissolve the collected solid in water and neutralize the solution with carbon dioxide (dry ice).
- **Extraction:** Extract the resulting mixture with methylene chloride.

- **Work-up:** Separate the organic layer, dry it over a suitable drying agent (e.g., anhydrous sodium sulfate), and evaporate the solvent to yield a light brown solid.
- **Purification:** Wash the solid with hexane containing a small amount of toluene to afford a tan solid product.

Chemical Reactivity and Mechanistic Insights

The reactivity of **2-(Hydroxymethyl)-4,6-dimethylphenol** is governed by the interplay of its three key functional moieties: the phenolic hydroxyl group, the benzylic hydroxymethyl group, and the electron-donating methyl groups.^[5]

- **Phenolic Hydroxyl Group:** This group is acidic and activates the aromatic ring towards electrophilic substitution, directing incoming electrophiles to the remaining ortho and para positions.
- **Hydroxymethyl Group:** As a primary alcohol, this group can undergo a variety of transformations, making it a key handle for molecular elaboration.^[5] Common reactions include:
 - **Oxidation:** The hydroxymethyl group can be oxidized to an aldehyde (formyl group) or a carboxylic acid, providing a gateway to a wide range of other functional groups.
 - **Esterification:** Reaction with carboxylic acids or their derivatives yields esters.
 - **Substitution:** The hydroxyl group can be replaced by halogens or other nucleophiles.
 - **Condensation:** Under certain conditions, it can condense with other phenols to form polymeric resins.



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Caption: Key reactions of the hydroxymethyl group.

Applications in Research and Drug Development

Substituted phenols are a recurring motif in pharmaceuticals and serve as important precursors in drug synthesis.[6] The introduction of a hydroxymethyl group can enhance the pharmacokinetic and pharmacodynamic properties of a lead compound.[7]

Potential Applications:

- **Intermediate in Multi-Step Synthesis:** Due to its versatile reactivity, **2-(Hydroxymethyl)-4,6-dimethylphenol** is an excellent starting material for the synthesis of more complex molecules with potential biological activity.
- **Development of Novel Antioxidants:** The phenolic structure is a well-known scaffold for antioxidants.[8] Further modification of this molecule could lead to the development of novel and potent antioxidants.
- **Scaffold for Bioactive Compounds:** The hydroxymethyl group can act as a pharmacophore, enabling interactions with biological targets.[7] Its presence can also improve the water solubility of poorly soluble drug candidates.[7] Phenolic compounds, in general, exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[9][10]
- **Monomer for Specialty Polymers:** Hydroxymethylated phenols are used in the production of phenolic resins. The specific substitution pattern of this molecule could be exploited to create

polymers with unique properties.

Safety and Handling

While a specific safety data sheet for **2-(Hydroxymethyl)-4,6-dimethylphenol** is not readily available, the safety precautions for its precursors, 2,4-dimethylphenol and 2,6-dimethylphenol, should be considered as a baseline for handling. These compounds are generally toxic if swallowed or in contact with skin and can cause severe skin burns and eye damage.[\[11\]](#)[\[12\]](#)
[\[13\]](#)

General Safety Recommendations:

- Handle in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place.

Conclusion

2-(Hydroxymethyl)-4,6-dimethylphenol is a valuable chemical intermediate with significant potential for a variety of applications, from the synthesis of novel bioactive molecules to the development of advanced materials. Its straightforward synthesis and the versatile reactivity of its functional groups make it an attractive tool for researchers and synthetic chemists. Further investigation into the properties and applications of this compound is warranted to fully unlock its potential in drug development and other scientific disciplines.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-(Hydroxymethyl)-4,6-dimethylphenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7906477/docs#a-comprehensive-technical-guide-to-2-hydroxymethyl-4-6-dimethylphenol]

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